

Technical Application Note: Stereoselective Synthesis of 4,6-Dimethyloctan-1-ol

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Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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Executive Summary

4,6-Dimethyloctan-1-ol (CAS 66719-33-3) is a critical branched-chain fatty alcohol often implicated as a pheromone component in various insect species (e.g., *Hodotermopsis sjoestedti*) and a valuable chiral building block in fragrance chemistry. The synthesis of this molecule presents a specific stereochemical challenge: the control of two remote chiral centers at positions C4 and C6.^[1]

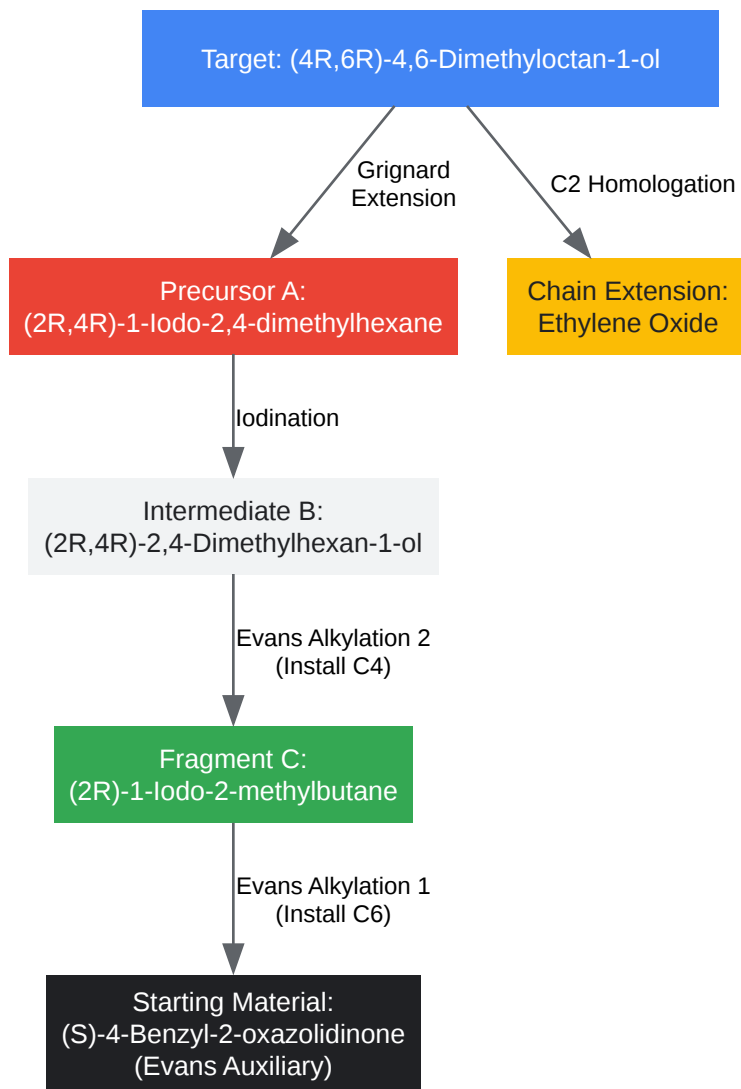
This Application Note details a robust, modular protocol for the synthesis of (4R, 6R)-**4,6-dimethyloctan-1-ol**. We utilize an iterative Evans auxiliary alkylation strategy to establish absolute stereocontrol, followed by a Grignard-based chain extension. This modular approach allows researchers to access any of the four possible stereoisomers by simply selecting the appropriate enantiomer of the oxazolidinone auxiliary.^[1]

Retrosynthetic Analysis & Strategy

The synthesis is designed around the "Iterative Homologation" principle.^[1] We deconstruct the target molecule into three key components:

- The Tail (C6-C8): Derived from a propionate unit.[1]
- The Core (C4-C5): Derived from a second propionate unit.[1]
- The Head (C1-C3): Derived from a C2 chain extension (Ethylene Oxide).[1]

Pathway Visualization[1][2]



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Figure 1: Retrosynthetic logic flow for the construction of the 4,6-dimethyl backbone.

Detailed Experimental Protocols

Phase 1: Synthesis of the C6 Stereocenter

Objective: Synthesis of (R)-1-iodo-2-methylbutane. Mechanism: Diastereoselective alkylation of (S)-Evans imide establishes the first methyl group.

Step 1.1: Acylation of Auxiliary

- Reagents: (S)-4-benzyl-2-oxazolidinone (1.0 eq), n-BuLi (1.1 eq), Propionyl chloride (1.2 eq).
- Protocol:
 - Dissolve (S)-4-benzyl-2-oxazolidinone in anhydrous THF at -78°C.
 - Add n-BuLi dropwise over 30 mins. Stir for 15 mins.
 - Add Propionyl chloride dropwise.[\[1\]](#)
 - Warm to 0°C over 1 hour. Quench with sat. NH₄Cl.[\[1\]](#)
 - Checkpoint: Verify formation of N-propionyl oxazolidinone by TLC (R_f ~0.4 in 3:1 Hex/EtOAc).

Step 1.2: Asymmetric Alkylation (C6 Installation)

- Reagents: N-Propionyl auxiliary (1.0 eq), NaHMDS (1.1 eq), Ethyl Iodide (5.0 eq).
- Protocol:
 - Cool solution of N-propionyl auxiliary in THF to -78°C.
 - Add NaHMDS dropwise to form the (Z)-enolate.[\[1\]](#) Stir 45 mins.
 - Add Ethyl Iodide (excess ensures complete reaction).
 - Stir at -78°C for 4 hours, then warm to -20°C overnight.
 - Stereocontrol: The bulky benzyl group blocks the Re face, forcing the electrophile to attack from the Si face, yielding the (R)-configuration at the alpha position.[\[1\]](#)

Step 1.3: Reductive Cleavage & Iodination

- Reagents: LiBH₄ (3.0 eq), MeOH (1.5 eq), Ether; then I₂, PPh₃, Imidazole.
- Protocol:
 - Treat the alkylated product with LiBH₄ in Ether/MeOH at 0°C to cleave the auxiliary and yield (R)-2-methylbutan-1-ol.
 - Purification: Flash chromatography.^[1] Recover the chiral auxiliary for reuse.
 - Convert alcohol to iodide using Appel conditions (I₂/PPh₃/Imidazole in CH₂Cl₂).^[1]
 - Yield: Expect ~85% over 2 steps.
 - Product: (R)-1-iodo-2-methylbutane (Fragment C).

Phase 2: Assembly of the C4-C8 Backbone

Objective: Coupling Fragment C to establish the C4 stereocenter.

Step 2.1: Second Evans Alkylation

- Reagents: N-Propionyl auxiliary (1.0 eq), NaHMDS (1.1 eq), (R)-1-iodo-2-methylbutane (from Phase 1, 1.5 eq).
- Protocol:
 - Generate the enolate of the N-propionyl auxiliary (same as Step 1.^[1]2) at -78°C.^[2]
 - Add (R)-1-iodo-2-methylbutane slowly.
 - Note: Alkylation with secondary/branched electrophiles is slower.^[1] Maintain -78°C for 6 hours, then -40°C for 24 hours.
 - Quench and purify.^[1]
 - Result: The new methyl group at C2 (relative to carbonyl) is established as (R).^[1] The chain now contains both (R)-methyl groups.

Step 2.2: Cleavage to Alcohol and Iodination

- Protocol: Repeat the LiBH₄ reduction and Appel iodination as in Step 1.3.
- Product: (2R, 4R)-1-iodo-2,4-dimethylhexane.
- Data Validation: ¹³C NMR should show distinct methyl signals and correct chain integration.

Phase 3: Chain Extension to Target

Objective: Extension by 2 carbons to convert the C6-iodide into the C8-alcohol.

Step 3.1: Grignard Formation & Epoxide Opening

- Reagents: Mg turnings (1.5 eq), (2R, 4R)-1-iodo-2,4-dimethylhexane (1.0 eq), Ethylene Oxide (excess), CuI (catalytic, 5 mol%).^[3]
- Protocol:
 - Activation: Flame-dry glassware under Ar. Activate Mg turnings with a crystal of I₂.^[1]
 - Add the iodide in anhydrous Ether dropwise to maintain gentle reflux. Stir 1h to form Grignard.^[1]
 - Cool to -30°C. Add CuI (catalyst for epoxide opening).
 - Bubble Ethylene Oxide gas (or add solution in THF) slowly.
 - Allow to warm to RT and stir 12h.
 - Quench: Careful addition of sat. NH₄Cl.^[1]

Step 3.2: Final Purification

- Method: Distillation or Flash Chromatography (Hexane/EtOAc gradient).^[1]
- Target: (4R, 6R)-4,6-dimethyloctan-1-ol.

Quality Control & Data Specifications

Expected Analytical Data

Parameter	Specification	Notes
Appearance	Colorless Oil	Viscous liquid
GC Purity	> 98.0%	DB-5 Column, FID Detector
¹ H NMR	δ 3.65 (t, 2H, -CH ₂ OH)	Diagnostic triplet for primary alcohol
¹³ C NMR	8 distinct carbon signals	Verify methyl shifts (~19-20 ppm)
Optical Rotation	Specific to isomer	Compare with literature [1] for (4R,6R)

Critical Process Parameters (CPPs)

- Temperature Control: The Evans alkylation must be kept at -78°C during enolate formation to prevent racemization.[1]
- Anhydrous Conditions: Grignard formation is strictly water-intolerant. Use Karl Fischer titration to ensure solvent water content < 50 ppm.[1]
- Iodide Stability: Primary iodides can degrade; store over copper wire in the dark if not used immediately.[1]

Safety & Handling

- Ethylene Oxide: Extremely flammable, carcinogenic, and mutagenic.[1] Handle only in a well-ventilated fume hood with appropriate scrubbing. Use a solution form if possible to minimize gas handling risks.
- NaHMDS: Pyrophoric in high concentrations; moisture sensitive.[1]
- Waste Disposal: Segregate halogenated waste (iodides) from non-halogenated solvents.[1]

References

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Disclaimer: This protocol is for research purposes only. Users must perform their own risk assessment prior to execution.

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